Essential Safety and Disposal Procedures for ACBI3

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Compound of Interest

Compound Name:	*ACBI3*
Cat. No.:	*B12370657*

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This document provides crucial safety information and detailed procedures for the proper disposal of **ACBI3**, a selective, potent, and in vivo active pan-KRAS PROTAC degrader. The following guidelines are intended for researchers, scientists, and drug development professionals to ensure safe handling and disposal in a laboratory setting.

Data Presentation: **ACBI3** Safety and Disposal Information

For quick reference, the following table summarizes key safety and disposal information for **ACBI3**.

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Parameter	Information	Source
GHS Classification	Not a hazardous substance or mixture	[1]
Primary Hazards	None identified. However, good laboratory practices should always be followed.	[1]
Personal Protective Equipment (PPE)	Safety glasses, gloves, lab coat	General Laboratory Practice
First Aid - Eye Contact	Remove contact lenses, flush with plenty of water, and seek medical attention.	[1]
First Aid - Skin Contact	Rinse skin with plenty of water and remove contaminated clothing.	[1]
First Aid - Inhalation	Move to fresh air. If breathing is difficult, provide respiratory support.	[1]
First Aid - Ingestion	Wash out mouth with water. Do NOT induce vomiting. Seek medical attention.	[1]
Storage	Solid Powder: -20°C for up to 3 years, 4°C for up to 2 years. In Solvent: -80°C for up to 6 months, -20°C for up to 1 month.	[1][2]
Spill Management	Wear appropriate PPE. For solid spills, avoid dust formation and sweep up. For liquid spills, absorb with inert material. Place in a suitable, labeled container for disposal.	General Laboratory Practice

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Disposal Consideration	Dispose of in accordance with local, state, and federal regulations for non-hazardous chemical waste.	General Laboratory Practice
Ecological Information	No data available on toxicity, persistence, degradability, bioaccumulative potential, or mobility in soil.	[1]

Experimental Protocols: Step-by-Step Disposal Procedures

While **ACBI3** is not classified as a hazardous substance, proper disposal is essential to maintain a safe laboratory environment and comply with regulations. The following protocols provide detailed steps for disposing of **ACBI3** in various forms.

Disposal of Solid (Powder) ACBI3

- Collection: Carefully collect any waste **ACBI3** powder in a clearly labeled, sealed container.
- Labeling: Label the container as "Non-hazardous Chemical Waste" and include the chemical name "**ACBI3**".
- Disposal: Dispose of the container through your institution's chemical waste management program. Follow all local, state, and federal regulations.

Disposal of ACBI3 in Solvent (Liquid Waste)

- Collection: Collect all liquid waste containing **ACBI3** in a designated, leak-proof, and clearly labeled waste container.
- Solvent Compatibility: Ensure the waste container is compatible with the solvent used to dissolve **ACBI3** (e.g., DMSO).
- Labeling: Label the container with "Non-hazardous Chemical Waste," the chemical name "**ACBI3**," and the solvent(s) present.

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- Disposal: Dispose of the liquid waste container through your institution's chemical waste management program.

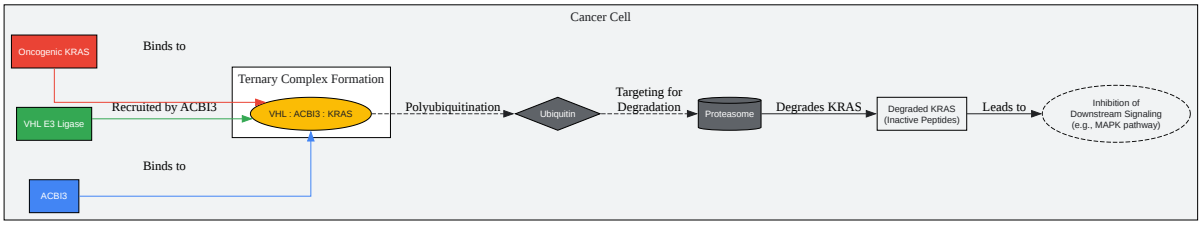
Disposal of Contaminated Labware and Materials

- Segregation: Separate disposable labware (e.g., pipette tips, microfuge tubes) and other materials (e.g., gloves, absorbent pads) contaminated with **ACBI3** from regular trash.
- Decontamination: If the labware is also contaminated with biological material (e.g., cell cultures), it must be decontaminated. The preferred method is autoclaving.[3][4]
- Collection: Place all contaminated solid waste into a designated biohazard bag or a labeled container for chemical waste, depending on the nature of the contamination.
- Disposal:
  - Biologically Contaminated: If contaminated with biohazardous materials, dispose of it as biological waste according to your institution's guidelines.[3][4]
  - Chemically Contaminated Only: If only contaminated with **ACBI3**, dispose of it as non-hazardous chemical solid waste.

Mandatory Visualization: **ACBI3** Mechanism of Action

The following diagram illustrates the signaling pathway of **ACBI3**-mediated degradation of KRAS, a key process in its anti-cancer activity.[2][5][6][7][8][9]

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Caption: **ACBI3**-mediated degradation of oncogenic KRAS via the formation of a ternary complex with VHL E3 ligase.

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